

An In-depth Technical Guide to the Physicochemical Properties of 2-Methylheptanal

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Compound of Interest

Compound Name: **2-Methylheptanal**

Cat. No.: **B049883**

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Introduction

2-Methylheptanal, a branched-chain aldehyde with the chemical formula C₈H₁₆O, is a volatile organic compound with applications in the flavor and fragrance industry.^[1] A thorough understanding of its fundamental physicochemical properties, such as its boiling and melting points, is crucial for its application in research, particularly in fields requiring precise control over physical state and volatility. This technical guide provides a concise overview of these key thermal properties, supported by available data.

Physicochemical Data

The thermal properties of **2-Methylheptanal** are summarized in the table below. These values are critical for predicting the compound's behavior under various experimental and processing conditions.

Property	Value	Conditions
Boiling Point	163 °C	at 760 mmHg
Melting Point	-76 °C	
Molecular Formula	C8H16O	
Molar Mass	128.212 g/mol	
Density	0.809 g/cm³	
CAS Number	16630-91-4	

Data sourced from ChemBK and the NIST WebBook.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The determination of boiling and melting points for a compound like **2-Methylheptanal** typically follows standardized laboratory procedures.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a standard boiling point, the external pressure is defined as 1 atmosphere (760 mmHg). A common laboratory method for determining the boiling point is distillation.

Methodology:

- A sample of **2-Methylheptanal** is placed in a distillation flask.
- The flask is heated, and a thermometer is positioned to measure the temperature of the vapor that distills.
- The temperature at which the liquid boils and its vapor temperature remains constant is recorded as the boiling point.

Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For crystalline solids, this transition is typically sharp.

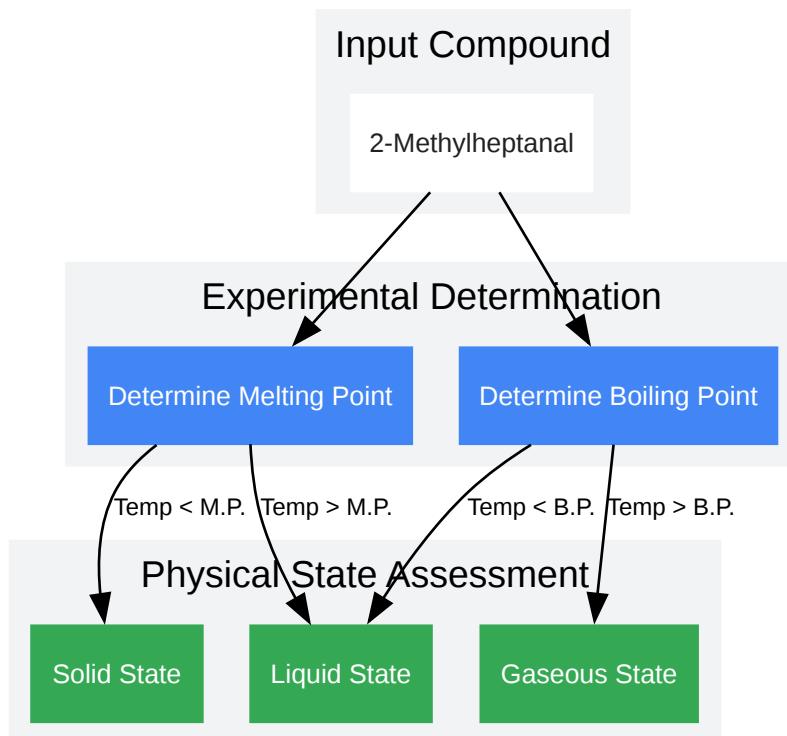
Methodology:

- A small, powdered sample of the solidified compound is placed into a capillary tube.
- The capillary tube is placed in a melting point apparatus, which allows for controlled heating and clear observation of the sample.
- The temperature is slowly increased, and the range from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded as the melting point range.

Logical Relationships in Physicochemical Property Determination

The following diagram illustrates the logical workflow for characterizing the primary physical states of a chemical compound based on its melting and boiling points.

Logical Flow for Physical State Characterization

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Caption: Workflow for determining the physical state of **2-Methylheptanal**.

Due to the nature of **2-Methylheptanal** as a simple aldehyde, it is not typically involved in complex biological signaling pathways relevant to drug development. Therefore, a signaling pathway diagram is not applicable.

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References

- 1. Heptanal, 2-methyl- [webbook.nist.gov]
- 2. chembk.com [chembk.com]

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